

(-)-12-Hydroxyjasmonic Acid: A Key Biomarker in Plant Stress Responses

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Compound of Interest

Compound Name: (-)-12-Hydroxyjasmonic acid

Cat. No.: B15285683

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

(-)-12-Hydroxyjasmonic acid, a hydroxylated form of jasmonic acid, is a critical signaling molecule in the plant defense cascade. As a member of the jasmonate family of phytohormones, it plays a pivotal role in mediating responses to a wide array of biotic and abiotic stresses. The quantification of **(-)-12-hydroxyjasmonic acid** serves as a robust biomarker for assessing the physiological stress level in plants, providing valuable insights for research in plant biology, agriculture, and the development of plant-derived therapeutics. This document provides a comprehensive overview of the role of **(-)-12-hydroxyjasmonic acid** in plant stress, detailed protocols for its extraction and quantification, and a summary of its induction under various stress conditions.

Data Presentation

The accumulation of **(-)-12-hydroxyjasmonic acid** is a hallmark of the plant's response to stress. The following table summarizes the quantitative changes in **(-)-12-hydroxyjasmonic acid** levels in different plant species under various stress conditions.

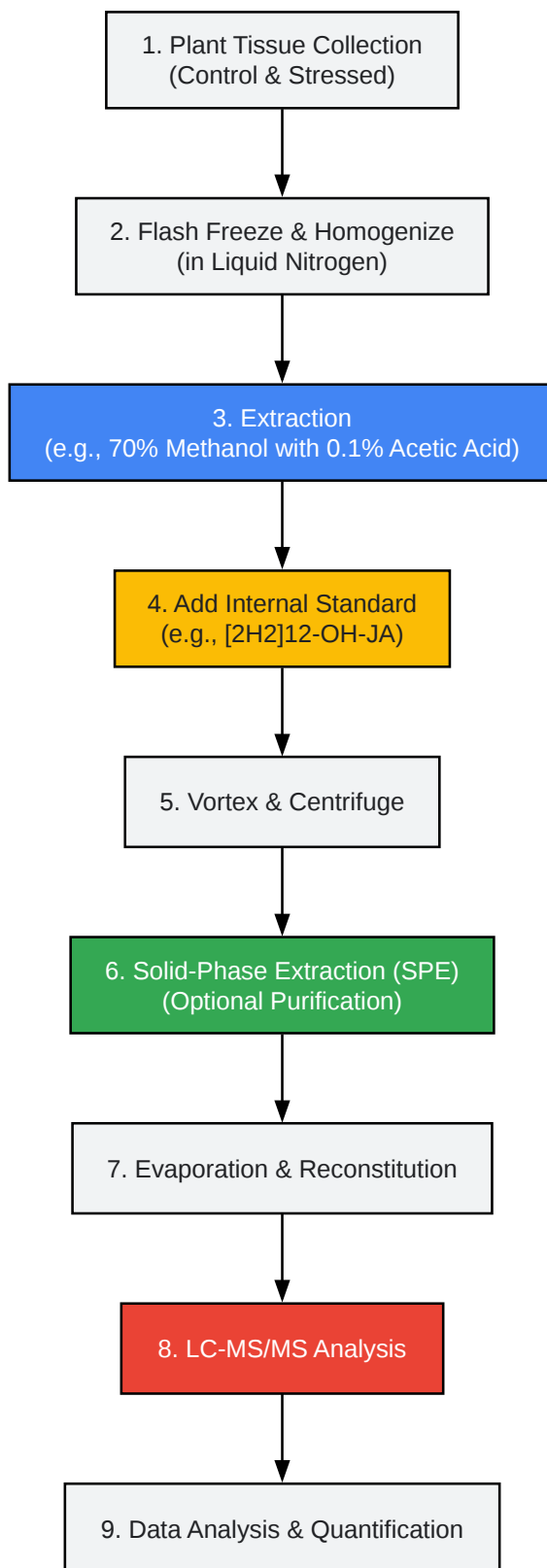
FW: Fresh Weight

To visualize the biological context and the analytical process for studying **(-)-12-hydroxyjasmonic acid**, the following diagrams illustrate the jasmonate signaling pathway and a typical experimental workflow for its quantification.



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Jasmonate signaling pathway leading to defense responses.



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References

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